

## An In-depth Technical Guide to Sulfo-Cyanine5-Alkyne for Click Chemistry

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Cyanine5 alkyne	
Cat. No.:	B606867	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of Sulfo-Cyanine5-alkyne, a key reagent in the field of bioconjugation. We will delve into its chemical properties, provide detailed protocols for its application in click chemistry, and illustrate the underlying mechanisms and workflows through diagrams. This document is intended to serve as a practical resource for researchers leveraging click chemistry for labeling and detecting biomolecules.

## **Core Properties of Sulfo-Cyanine5-Alkyne**

Sulfo-Cyanine5-alkyne is a water-soluble, far-red fluorescent dye specifically modified with an alkyne group. This functionalization allows for its covalent attachment to azide-modified molecules through a copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reaction, a cornerstone of click chemistry. The sulfonate groups enhance its hydrophilicity, making it particularly suitable for labeling biological macromolecules such as proteins and nucleic acids in aqueous environments.[1][2][3][4] Its fluorescence is generally pH-insensitive between pH 4 and 10.[5]

The key quantitative specifications of Sulfo-Cyanine5-alkyne are summarized in the table below. These values are essential for designing and executing quantitative fluorescence-based assays.



Property	Value	Source(s)
Molecular Weight	~701.8 g/mol (sodium salt)	
~787.96 g/mol		
Excitation Maximum (λex)	~646 - 650 nm	
Emission Maximum (λem)	~662 - 680 nm	_
Extinction Coefficient	~250,000 - 271,000 cm <sup>-1</sup> M <sup>-1</sup>	<del>-</del>
Fluorescence Quantum Yield	~0.2	_
Solubility	Water, DMSO, DMF	_
Storage Conditions	-20°C in the dark for long-term storage	<del>-</del>

# The Click Chemistry Reaction: A Visual Representation

The core of this technology is the click reaction, which forms a stable triazole linkage between the alkyne-functionalized dye and an azide-modified target molecule. This reaction is highly specific and bioorthogonal, meaning it does not interfere with native biological functional groups.



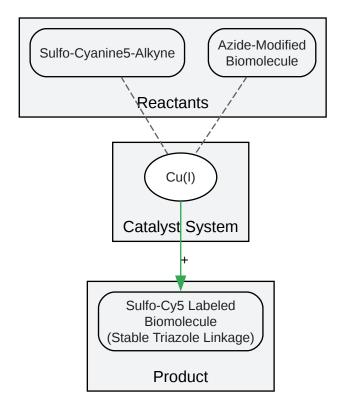


Figure 1: Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)



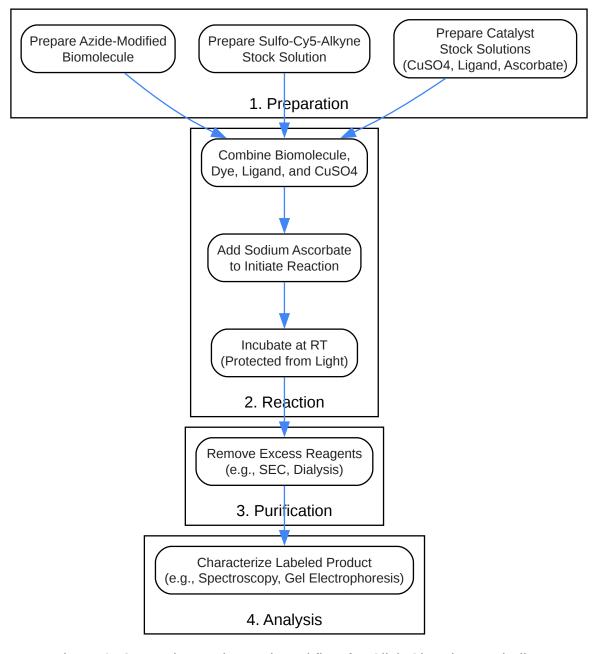


Figure 2: General Experimental Workflow for Click Chemistry Labeling

Click to download full resolution via product page

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



### References

- 1. diSulfo-Cy5 alkyne, 1617497-19-4 | BroadPharm [broadpharm.com]
- 2. lumiprobe.com [lumiprobe.com]
- 3. Sulfo Cyanine5 Dye | AxisPharm [axispharm.com]
- 4. medkoo.com [medkoo.com]
- 5. Sulfo Cy5 Alkyne | AxisPharm [axispharm.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Sulfo-Cyanine5-Alkyne for Click Chemistry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606867#sulfo-cyanine5-alkyne-for-click-chemistry]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com